

# Safeguarding Research: A Comprehensive Guide to Handling and Disposal of ARV-393

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This document provides essential safety and logistical information for the handling and disposal of **ARV-393**, a potent, orally bioavailable BCL6 targeting PROTAC degrader. Adherence to these guidelines is critical to ensure personnel safety and mitigate environmental contamination.

### I. Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure to **ARV-393**. The required level of protection varies depending on the procedure being performed.



Activity	Required PPE	Rationale
Receiving and Storage	- Nitrile gloves- Lab coat- Safety glasses	Prevents dermal exposure during initial handling of the sealed container.
Weighing and Aliquoting (Solid Form)	- Double nitrile gloves- Disposable gown- Safety goggles- Face shield- N95 or higher respirator	High risk of aerosolization of potent powder. Full facial and respiratory protection is necessary to prevent inhalation and dermal/ocular exposure.
Solution Preparation and Handling	- Nitrile gloves- Lab coat- Safety glasses with side shields	Reduces risk of splashes and spills. Work should be conducted in a certified chemical fume hood.
Waste Disposal	- Double nitrile gloves- Disposable gown- Safety goggles	Protects against contact with contaminated waste materials.

## II. Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **ARV-393** from receipt to disposal is crucial for maintaining a safe laboratory environment.

#### A. Receiving and Storage

- Inspection: Upon receipt, visually inspect the exterior of the shipping container for any signs
  of damage or leakage. If compromised, do not open and contact your institution's
  Environmental Health and Safety (EHS) office immediately.
- Verification: Confirm that the compound name and quantity on the label match the order.
- Storage: Store ARV-393 in a designated, clearly labeled, and secure location.
   Recommended storage conditions are:



- Solid Powder: -20°C for up to 2 years.
- In Solvent (e.g., DMSO): -80°C for up to 6 months.

#### **B.** Experimental Protocols

- 1. Weighing and Aliquoting of Solid ARV-393:
- · Preparation:
  - Designate a specific area for handling potent compounds, preferably within a certified chemical fume hood or a containment ventilated enclosure (CVE).
  - Cover the work surface with disposable absorbent pads.
  - Assemble all necessary equipment (e.g., microbalance, spatulas, weigh paper, vials)
     within the containment area.
- Procedure:
  - Don the appropriate PPE as specified in the table above.
  - Allow the container of ARV-393 to equilibrate to room temperature before opening to prevent condensation.
  - Carefully open the container and weigh the desired amount of powder using a clean spatula and weigh paper.
  - Transfer the weighed powder to a pre-labeled vial.
  - Securely cap the vial.
  - Clean the spatula and any contaminated surfaces with an appropriate solvent (e.g., 70% ethanol) and dispose of all contaminated materials as hazardous waste.
- 2. Preparation of ARV-393 Stock Solution (in DMSO):
- Preparation:





- Perform all steps within a certified chemical fume hood.
- Have all necessary materials ready, including the weighed ARV-393, anhydrous DMSO, and appropriate vials.
- Procedure:
  - Don the appropriate PPE.
  - Add the required volume of DMSO to the vial containing the weighed ARV-393.
  - Cap the vial securely and vortex or sonicate until the solid is completely dissolved.
  - The resulting stock solution should be stored at -80°C.



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Caption: Workflow for the safe handling of ARV-393 from receipt to disposal.

#### III. Disposal Plan

Proper disposal of **ARV-393** and all contaminated materials is mandatory to prevent environmental contamination and exposure to personnel. As a potent compound, **ARV-393** waste is considered hazardous chemical waste.

#### A. Waste Segregation

 Solid Waste: All disposable items that have come into contact with ARV-393, including gloves, gowns, weigh paper, pipette tips, and vials, must be collected in a designated, leakproof, and clearly labeled hazardous waste container.

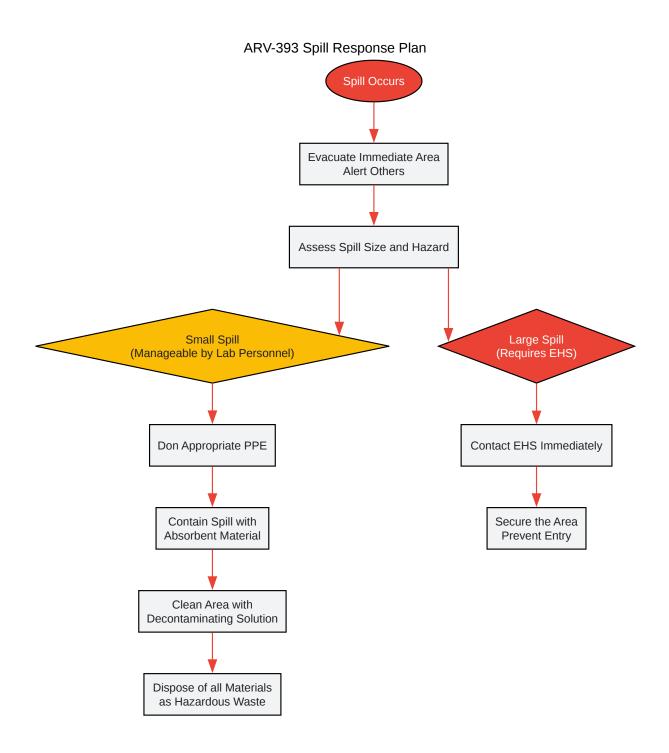


- Liquid Waste: Unused or waste solutions of ARV-393 should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed by your institution's EHS office.
- Sharps Waste: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container that is also labeled as containing hazardous chemical waste.

#### **B.** Disposal Procedure

- Containment: Ensure all waste containers are securely sealed to prevent leakage.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the name of the chemical (ARV-393), and the primary hazard (e.g., "Toxic").
- Storage: Store sealed hazardous waste containers in a designated and secure satellite accumulation area until they are collected.
- Collection: Contact your institution's EHS office to schedule a pickup for hazardous waste.
   Do not dispose of ARV-393 waste down the drain or in the regular trash.





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Caption: Emergency response plan for an accidental spill of ARV-393.







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